

Abemaciclib M18 Powder: Technical Support Center

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Compound of Interest

Compound Name: Abemaciclib metabolite M18

Cat. No.: B10819698

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective handling of Abemaciclib M18 powder in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is Abemaciclib M18 powder?

Abemaciclib M18, also known as LSN3106729 or hydroxy-N-desethylabemaciclib, is an active metabolite of Abemaciclib.^{[1][2]} It is a potent inhibitor of CDK4 and CDK6 (CDK4/6) and exhibits antitumor activity.^{[2][3][4]} Like its parent compound, Abemaciclib M18's primary mechanism of action is the inhibition of protein phosphorylation, which leads to cell cycle arrest at the G1 phase.^{[2][3]} Due to its activity, it is a valuable compound for cancer research, particularly for therapeutic agents like PROTAC CDK4/6 degraders.^{[3][4]}

Q2: What are the recommended storage conditions for Abemaciclib M18 powder and its solutions?

Proper storage is critical to maintain the compound's stability and efficacy. Abemaciclib has been shown to be susceptible to degradation under photolysis stress.^[5]

Table 1: Recommended Storage Conditions

Form	Storage Temperature	Duration	Additional Notes
Solid Powder	Room Temperature	As per manufacturer's expiry date	Store in a dry location, protected from light. ^[6]
Solution in Solvent	-20°C	Up to 1 month	Store sealed and protected from light. ^[3]
Solution in Solvent	-80°C	Up to 6 months	Store sealed and protected from light for long-term storage. ^[3]

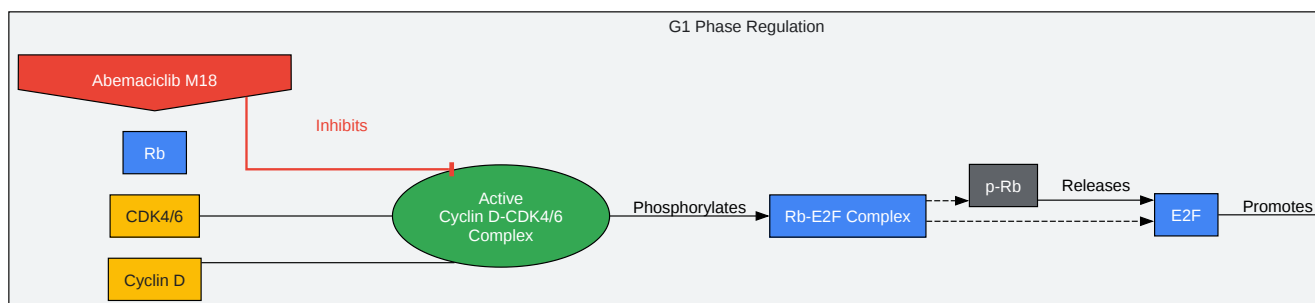
Q3: What are the key safety precautions for handling Abemaciclib M18 powder?

As with any active pharmaceutical ingredient, proper safety measures must be followed. Abemaciclib is classified as hazardous and may damage fertility or cause organ damage through prolonged exposure.^{[7][8]}

- Personal Protective Equipment (PPE): Always wear safety goggles with side-shields, chemical-resistant gloves, and a lab coat.^{[7][8]}
- Ventilation: Handle the powder in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.^{[7][8]}
- Handling: Avoid contact with skin and eyes. Do not breathe the dust.^[7] Wash hands thoroughly after handling.^[6]
- Disposal: Dispose of waste material in an approved waste disposal plant, following all local and national regulations.^[8]

Q4: What is the primary mechanism of action for Abemaciclib M18?

Abemaciclib M18 is an ATP-competitive inhibitor of CDK4 and CDK6.[1] In the cell cycle, CDK4 and CDK6 form complexes with Cyclin D, which then Retinoblastoma (Rb) protein. Phosphorylated Rb releases the E2F transcription factor, allowing the cell to progress from the G1 to the S phase. By inhibiting Abemaciclib M18 prevents Rb phosphorylation, maintaining the cell in a G1 arrest state and thereby inhibiting proliferation of cancer cells.[1][3]



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Figure 1: The CDK4/6 signaling pathway inhibited by Abemaciclib M18.

Troubleshooting Guide

Q1: I'm having trouble dissolving the Abemaciclib M18 powder. What can I do?

Solubility issues can arise from using an incorrect solvent or insufficient mixing. Refer to the table below for solubility data and consider the following 1

- Choose the right solvent: DMSO and water are effective solvents for Abemaciclib M18 hydrochloride.[9]
- Use aids for dissolution: Gentle warming or sonication can help dissolve the powder, especially when preparing higher concentration solutions.[10]
- Prepare a stock solution first: It is recommended to first prepare a high-concentration stock solution in a solvent like DMSO, which can then be diluted in aqueous media or cell culture medium.[10]

Table 2: Abemaciclib M18 Hydrochloride Solubility

Solvent	Solubility
DMSO	≥ 125 mg/mL (235.4 mM)[9]
H ₂ O	≥ 100 mg/mL (188.32 mM)[9]

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Figure 2: Troubleshooting flowchart for solubility issues.

Q2: My prepared solution shows precipitation after being stored at -20°C. How can I resolve this?

Precipitation can occur if the compound's solubility limit is exceeded upon cooling or if the solvent evaporates.

- Re-dissolving: Before use, bring the solution to room temperature and vortex or sonicate gently to redissolve the precipitate.[\[10\]](#)
- Storage: Ensure the vial is tightly sealed to prevent solvent evaporation. For long-term storage, -80°C is recommended over -20°C.[\[3\]](#)
- Fresh Preparation: For in vivo experiments, it is highly recommended to prepare working solutions freshly on the day of use.[\[10\]](#)

Q3: I am not observing the expected cell cycle arrest in my cell culture experiment. What could be the reason?

Several factors could contribute to a lack of expected activity:

- Compound Degradation: Improper storage (exposure to light, heat, or oxygen) can lead to degradation and loss of activity.[\[5\]](#) Ensure the compound has been stored correctly.
- Cell Line Specificity: The activity of CDK4/6 inhibitors is specific to cancer cells that are proficient in Rb.[\[11\]](#) Confirm that your chosen cell line is appropriate for the mechanism of action.
- Experimental Conditions: The concentration of the compound and the incubation time are critical. A dose-response and time-course experiment may help determine the optimal conditions for your specific cell line.
- Solution Stability: Repeated freeze-thaw cycles can degrade the compound. Aliquot stock solutions into single-use volumes to minimize this.

Experimental Protocols & Data

Physicochemical Data

Table 3: Physicochemical Properties of Abemaciclib M18 Hydrochloride

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₉ ClF ₂ N ₈ O	[9] [12]
Molecular Weight	531.0 g/mol	[9] [12]
Appearance	Solid	[9]

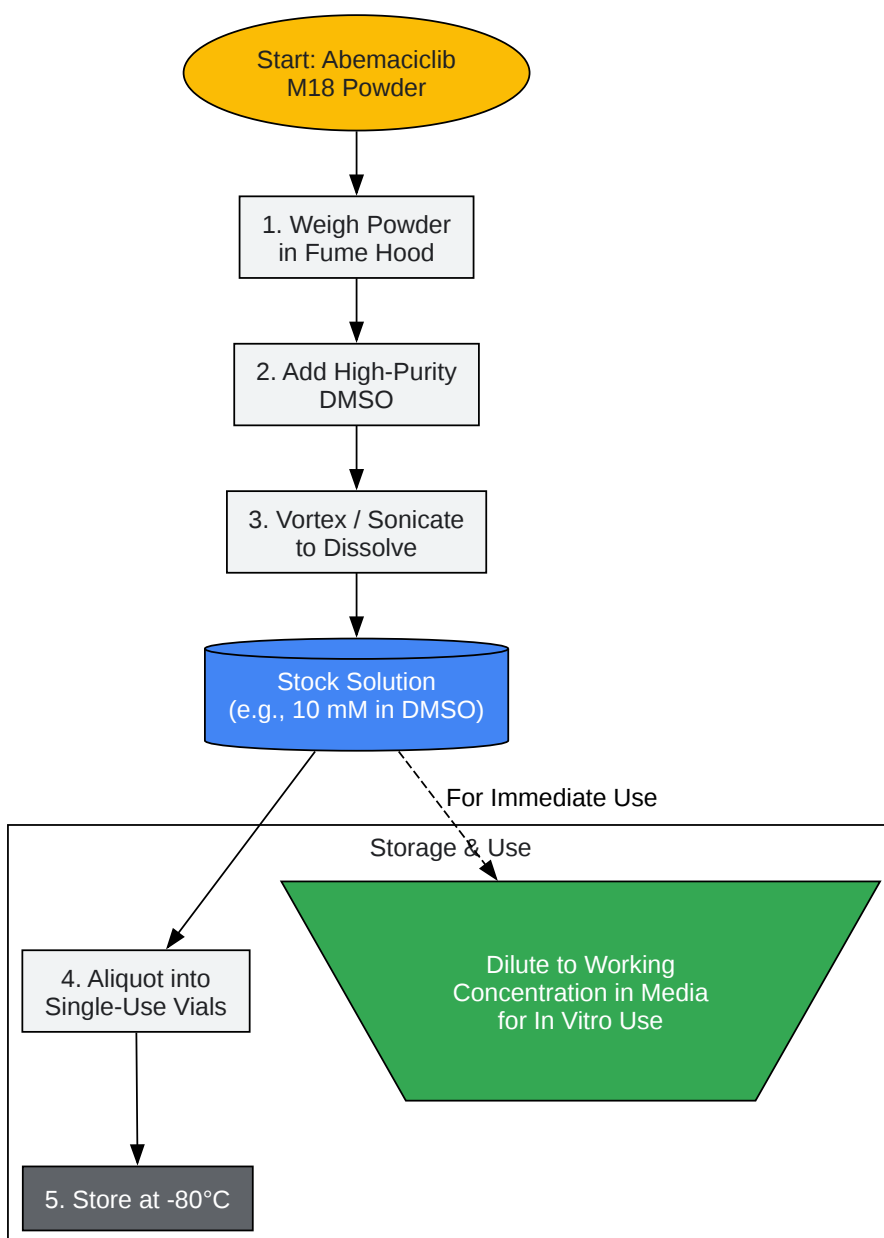
Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Calculate Mass:** Based on the molecular weight (531.0 g/mol), calculate the mass of Abemaciclib M18 hydrochloride powder needed. For 1 mL of need 5.31 mg.
- **Weigh Powder:** Carefully weigh the calculated amount of powder in a suitable container, preferably in a chemical fume hood.
- **Add Solvent:** Add the appropriate volume of high-purity DMSO (e.g., 1 mL for 5.31 mg) to the powder.
- **Dissolve:** Vortex or sonicate the mixture at room temperature until the solid is completely dissolved.
- **Store:** Store the stock solution in small, single-use aliquots at -80°C for up to 6 months.^[3]

Protocol 2: Preparation of a Working Solution for In Vivo Experiments (Example)

This protocol is adapted from a standard method for preparing a compound suspension for oral or intraperitoneal injection.^[10]

- **Prepare Stock:** Start with a pre-made concentrated stock solution in DMSO (e.g., 17.8 mg/mL).
- **Add Co-solvents:** For a 1 mL final working solution, sequentially add and mix the following components:
 - 100 µL of the DMSO stock solution.
 - 400 µL of PEG300. Mix until uniform.
 - 50 µL of Tween-80. Mix until uniform.
 - 450 µL of Saline (0.9% NaCl in ddH₂O).
- **Final Concentration:** This procedure yields a 1.78 mg/mL suspended solution.^[10]
- **Use:** It is recommended to use this working solution on the same day it is prepared.^[10]



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